

Technical Guide: Physical Properties & Characterization of N-Benzoyl-L-Tryptophan[1]

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Compound of Interest

Compound Name: *N-Benzoyl-L-Tryptophan*

CAS No.: 4302-66-3

Cat. No.: B556254

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Executive Summary & Critical Chemical Identity

N-Benzoyl-L-Tryptophan (Bz-L-Trp-OH) is a modified amino acid derivative widely utilized as a chiral resolving agent, a synthetic intermediate in peptide chemistry, and a probe in receptor binding studies (specifically NK-1 antagonists).[1] Its physical behavior is governed by the interplay between the hydrophobic indole/benzoyl rings and the hydrophilic carboxylic acid moiety.

Critical Note on Chemical Identity

Correction of CAS Registry Number: In many commercial databases, there is a risk of index confusion. The CAS number 602-09-5 (often erroneously associated with this topic in automated searches) refers to 1,1'-Bi-2-naphthol (BINOL), a completely different chiral ligand.
[1]

- Correct CAS for **N-Benzoyl-L-Tryptophan**:4302-66-3[1][2][3][4][5]
- Target Compound: N- α -Benzoyl-L-tryptophan[1][3][4]

Chemical Specifications Table

Parameter	Specification
Chemical Name	N- α -Benzoyl-L-tryptophan
CAS Registry Number	4302-66-3
Molecular Formula	C ₁₈ H ₁₆ N ₂ O ₃
Molecular Weight	308.33 g/mol
Stereochemistry	L-isomer (S-configuration)
Appearance	White to off-white crystalline powder

Physical Properties Analysis

Melting Point: Data & Polymorphism

The melting point (MP) of **N-Benzoyl-L-Tryptophan** is a critical quality attribute (CQA) indicating purity and crystalline form.[1] Literature presents a bifurcation in values, likely due to solvation or polymorphism.

Form / Grade	Melting Point Range	Interpretation
High-Purity Crystalline Acid	193 – 194 °C	Likely the anhydrous, thermodynamically stable polymorph.[1] Consistent with similar benzoyl-amino acids (e.g., Hippuric acid mp ~187°C).[1]
Commercial / Solvated Form	88 – 93 °C	Frequently cited in commercial certificates (e.g., Chem-Impex).[1] Likely a hydrate or a kinetic polymorph precipitated from aqueous solvents.
Methyl Ester Derivative	107 – 109 °C	Note: Do not confuse with the free acid.

Scientific Insight: The presence of the amide hydrogen and carboxylic acid allows for extensive hydrogen bonding networks. The lower MP range (88-93°C) suggests the disruption of this lattice, possibly by included water molecules (pseudo-polymorphism).[1] For rigorous characterization, Differential Scanning Calorimetry (DSC) is recommended over simple capillary melting point to distinguish between dehydration endotherms and true melting.

Solubility Profile

N-Benzoyl-L-Tryptophan exhibits a "U-shaped" solubility profile relative to pH, typical of weak acids, but with enhanced lipophilicity due to the benzoyl group.[1]

- Water: Sparingly soluble (< 0.5 mg/mL) at neutral/acidic pH.[1]
- Alkaline Water (pH > 8): Highly soluble. Deprotonation of the carboxylic acid (pKa ~3.6) forms the benzoate salt, driving dissolution.
- Organic Solvents:
 - High Solubility: DMF, DMSO, Methanol, Ethanol (Warm).
 - Moderate/Low Solubility: Ethyl Acetate, Dichloromethane.
 - Insoluble: Hexanes, Diethyl Ether.

Optical Rotation[1]

- Standard Value:

(c=1 in DMF).[1][2]

- Note: Optical rotation is solvent-dependent.[1] Values in alkaline water or ethanol will differ significantly from those in DMF.

Experimental Protocols

Protocol A: High-Fidelity Melting Point Determination

Objective: To distinguish between solvate dehydration and true melting.[1]

- Sample Prep: Dry 50 mg of **N-Benzoyl-L-Tryptophan** in a vacuum oven at 40°C for 4 hours to remove surface moisture.
- Instrument: Calibrated Melting Point Apparatus (e.g., Buchi or Mettler Toledo).
- Ramp Rate:
 - Fast Ramp (10°C/min) to 80°C.
 - Slow Ramp (1°C/min) from 80°C to 200°C.
- Observation:
 - Watch for "sweating" or opacity change at 88-95°C (indicative of solvent loss/hydrate collapse).[1]
 - Record the clear liquid point (meniscus formation). If the sample remains solid past 100°C, continue to 193°C target.

Protocol B: Gravimetric Solubility Profiling

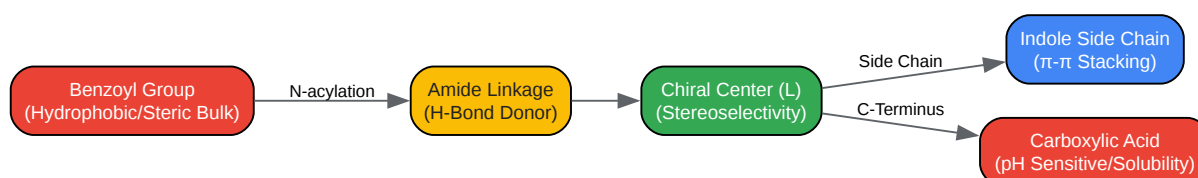
Objective: To determine saturation solubility in organic solvents.[1]

- Preparation: Weigh 100 mg of compound into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of target solvent (e.g., Ethanol).
- Equilibration: Vortex for 1 minute, then sonicate for 10 minutes at 25°C.
- Check:
 - If fully dissolved, solubility > 100 mg/mL.
 - If solid remains, add solvent in 0.5 mL increments until clear or total volume is 10 mL.
- Quantification (if solid remains): Filter the supernatant, evaporate a 1 mL aliquot to dryness, and weigh the residue to calculate mg/mL.

Structural & Functional Visualization

Diagram 1: Molecular Structure & H-Bonding Potential

This diagram illustrates the core structure of **N-Benzoyl-L-Tryptophan**, highlighting the hydrophobic domains (Indole, Phenyl) and the hydrophilic "head" (Carboxyl) responsible for its pH-dependent solubility.[1]

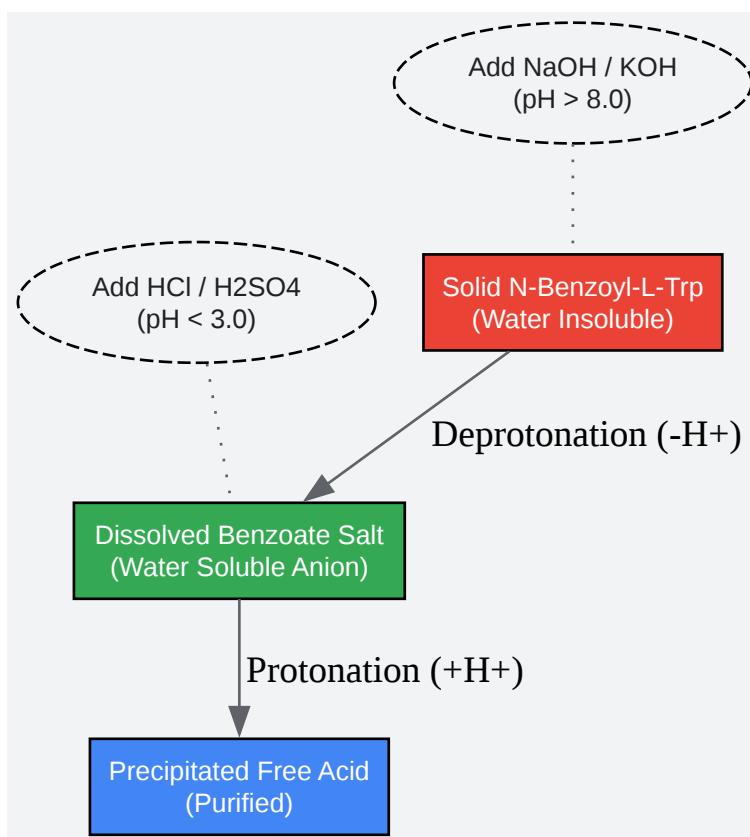


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Caption: Structural decomposition of **N-Benzoyl-L-Tryptophan** showing functional domains affecting physical properties.[1]

Diagram 2: pH-Dependent Solubility Workflow

The following flow illustrates how pH manipulation is used to solubilize and re-precipitate the compound, a standard technique in chiral resolution and purification.



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Caption: Solubility switching mechanism utilized in purification and chiral resolution processes.

[1]

Applications in Drug Development[1][2]

- **Chiral Resolution:** **N-Benzoyl-L-Tryptophan** is frequently used as an acidic resolving agent for racemic amines.[1] Its large hydrophobic surface area (indole + benzoyl) facilitates effective discrimination between enantiomers via π - π stacking interactions.[1]
- **Synthetic Intermediate:** It serves as a protected tryptophan precursor.[6] The benzoyl group is robust, protecting the amine during C-terminal modifications, though it requires harsher conditions to remove than Boc or Fmoc.
- **Biological Probe:** N-acylated tryptophan derivatives are structural analogues of Substance P fragments, making them valuable in the design of Neurokinin-1 (NK-1) receptor antagonists.
[1]

References

- GuideChem. (2024). N-alpha-Benzoyl-L-tryptophane Chemical Properties & Melting Point. Retrieved from [1]
- Chem-Impex International. (2024).[1] N-alpha-Benzoyl-L-tryptophan Product Specifications. Retrieved from [1]
- Chiguils-Pérez, Y., et al. (2022).[7] "Synthesis of N-benzoyl Amino Esters and N-benzoyl Amino Acids and their Antifungal Activity." Journal of the Mexican Chemical Society, 66(1).[7] Retrieved from [1]
- PubChem. (2024).[8] Compound Summary: N-Benzoyl-tryptophan (CID 706492).[1] National Library of Medicine. Retrieved from [1]
- Sigma-Aldrich. (2024).[1] L-Tryptophan benzyl ester (Related Ester Data). Retrieved from [1] [8]

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Sources

- 1. L-Tryptophan (CAS 73-22-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Page loading... [wap.guidechem.com]
- 4. media.iris-biotech.de [media.iris-biotech.de]
- 5. netascientific.com [netascientific.com]
- 6. ediss.sub.uni-hamburg.de [ediss.sub.uni-hamburg.de]
- 7. Synthesis of N-benzoyl Amino Esters and N-benzoyl Amino Acids and their Antifungal Activity [scielo.org.mx]
- 8. L -Tryptophan benzyl ester 98 4299-69-8 [sigmaaldrich.com]

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